

## Chemical and Physical Properties of N-Lactoyl-Leucine

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**Compound Focus: N-Lactoyl-Leucine**

CAS No.: 210769-82-7

Cat. No.: S6901495

[Get Quote](#)**TABLE: Fundamental Characteristics of N-Lactoyl-Leucine** [1] [2]

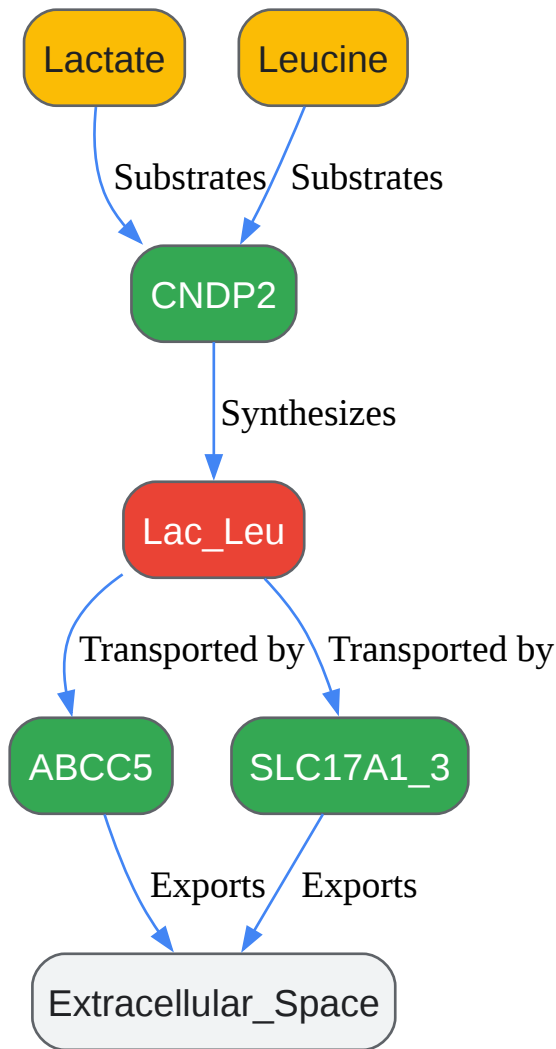
Property	Value / Description
RefMet Name	N-Lactoyl leucine
HMDB ID	HMDB0062176
ChEBI ID	CHEBI:173162
Systematic Name	(2S)-2-[[[(2S)-2-hydroxypropanoyl]amino]-4-methyl-pentanoic acid
Molecular Formula	C <sub>9</sub> H <sub>17</sub> NO <sub>4</sub>
Exact Mass (Neutral)	203.115759 Da
Super Class	Organic acids
Main Class	Amino acids and peptides
Sub Class	Amino acids

**TABLE: Experimental Physicochemical Properties** [3]

Property	Condition / Value
Solubility in Water	Highly soluble (specific quantitative data not provided)
Solubility in Concentrated Feed	Enabled formulation at 265 g/L nutrient concentration
pH in Saturated Solution	Measured (specific value not provided)
Stability in Cell Culture Media	Stable in complex feed mixture at pH 7

## Biological Role and Function

**N-Lactoyl-Leucine** is part of the N-lactoyl amino acids (Lac-AA) family, metabolites formed by enzymatically conjugating lactate to an amino acid via a peptide bond [4]. The diagram below illustrates its core biosynthesis and transport pathway.



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*Biosynthesis and transport of N-Lactoyl-Leucine.*

## Experimental Protocols and Methodologies

### Protocol 1: Solubility Assessment in Concentrated Feeds [3]

This methodology is critical for developing high-concentration cell culture media.

- **Feed Preparation:** Use a customized dry powder media backbone (e.g., Cellvento 4Feed) lacking isoleucine and leucine.

- **Compound Addition:** Add increasing amounts of **N-Lactoyl-Leucine** sodium salt to the liquid feed, which already contains a high concentration of other nutrients (e.g., 125 g/L).
- **Mixing:** Agitate the solution for 10 minutes after each addition.
- **Saturation Point Determination:** Monitor for visual precipitation or an increase in turbidity.
- **Analysis:**
  - **Turbidity:** Measure using a turbidimeter (e.g., Turb 550 IR). A value below 5 NTU is typically considered acceptable for a clear solution.
  - **Osmolality:** Measure using an osmometer (e.g., Osmomat 3000).
  - **pH:** Record the pH after each adjustment.

## Protocol 2: Targeted LC-MS Analysis for Stability Monitoring [3]

This method quantifies **N-Lactoyl-Leucine** in complex biological matrices.

- **Sample Preparation:** Reconstitute feed or cell culture samples in appropriate solvents. A linear calibration range should be established, typically from 10 to 400 pmol of compound injected on-column.
- **Chromatography:**
  - **Column:** Xselect HSS T3 (Waters, 3.5  $\mu$ m, 2.1  $\times$  150 mm).
  - **Temperature:** 40°C.
  - **Mobile Phase:** Buffer A (20 mM ammonium formate with 0.1% formic acid) and Buffer B (Methanol).
  - **Flow Rate:** 300  $\mu$ l/min.
  - **Gradient:**
    - 0-2 min: 0.1% B
    - 2-4 min: Linear increase to 20% B
    - 4-6 min: Ramp to 30% B
    - 6-8 min: Ramp to 80% B
- **Mass Spectrometry Detection:** Utilize electrospray ionization (ESI) in positive or negative mode, as optimized. Detection was performed on a system such as a Bruker Impact II.

## Protocol 3: Assessing Bioavailability in CHO Cell Cultures [3]

This functional assay verifies that cells can utilize the derivative.

- **Cell Culture:** Use CHO cell lines (e.g., CHOK1 GS, CHODG44, CHOZN) producing recombinant proteins.

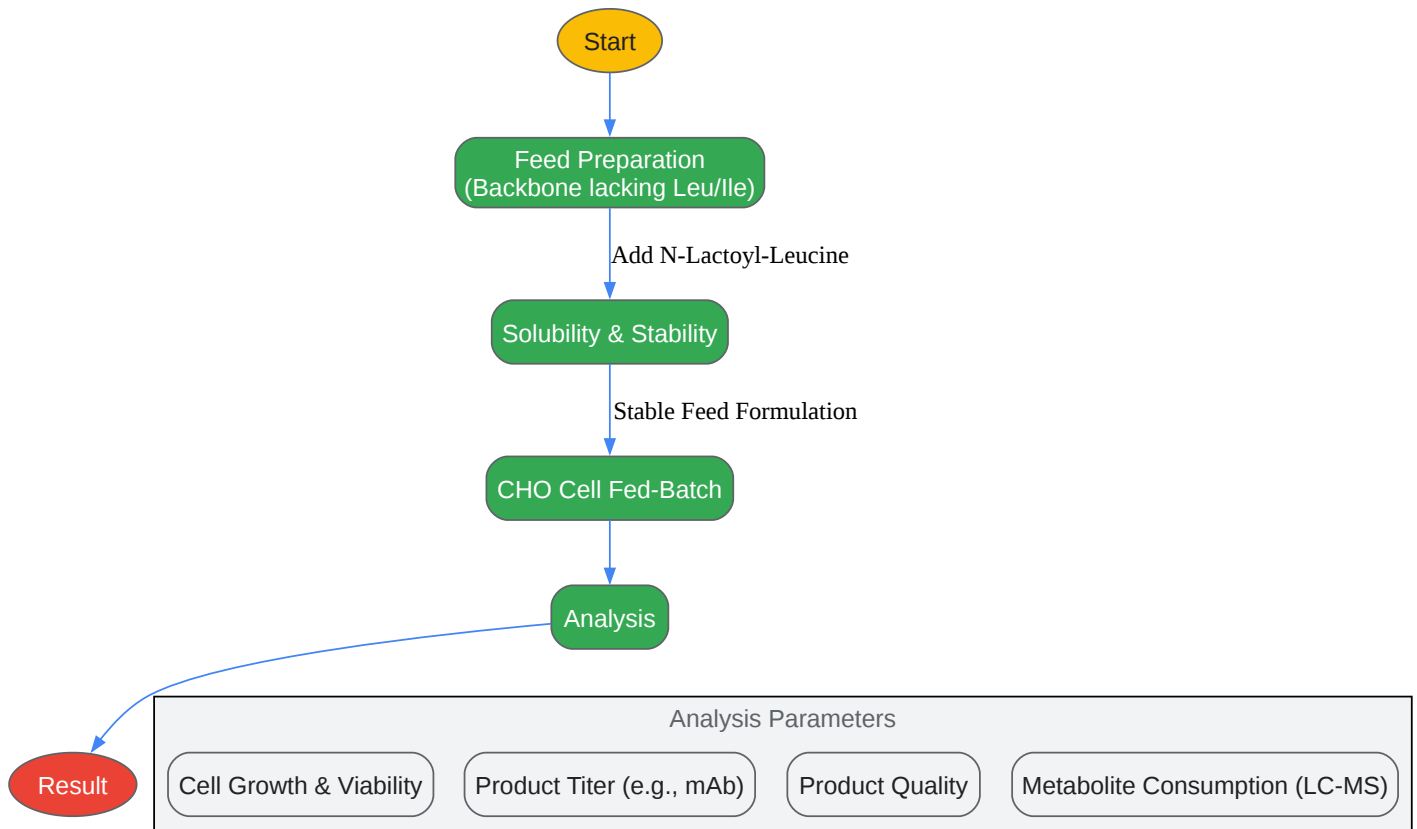
- **Feed Formulation:** Develop a fed-batch process where the standard leucine and isoleucine in the feed are completely replaced by their N-lactoyl counterparts (sodium salts).
- **Process Monitoring:** Track standard cell culture performance parameters over time.
- **Analysis:**
  - **Viability and Growth:** Monitor cell density and viability.
  - **Productivity:** Measure the final titer of the recombinant protein (e.g., monoclonal antibody).
  - **Product Quality:** Assess critical quality attributes of the final protein product.

## Applications and Significance in Research

TABLE: Key Applications of N-Lactoyl-Leucine and Related Metabolites

Field / Context	Application / Significance	Key Findings
<b>Biotherapeutic Production</b>	Soluble alternative to canonical leucine in concentrated cell culture feeds [3].	• Enables highly concentrated feed formulations (>265 g/L). • Bioavailable for CHO cells, supporting growth and productivity. • Maintains final recombinant protein quality.    <b>Metabolic Biomarker Research</b>
Member of the N-lactoyl-amino acids family, correlated with metabolic states [4] [5].	• Serum levels of Lac-AAs (including Lac-Phe) are higher in individuals with low improvement in 6-minute walk distance after training. • Potential biomarker for rapid muscle fatigue and low aerobic exercise response.    <b>Basic Metabolism</b>	Endogenous metabolite formed via reverse proteolysis [4].   • Biosynthesis is catalyzed by the enzyme CNBP2. • Exported from cells via transporters like ABCC5, SLC17A1, and SLC17A3.

The following workflow summarizes the typical experimental process for evaluating **N-Lactoyl-Leucine** in a bioprocess context, from preparation to final analysis.



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*Experimental workflow for evaluating **N-Lactoyl-Leucine** in bioprocessing.*

## Future Research Directions

- **Therapeutic Applications:** Explore potential roles in metabolic diseases, mitochondrial disorders, and cancer, given the involvement of Lac-AAAs in these conditions [4].

- **Transport Mechanisms:** Further characterize the roles of SLC17A1 and SLC17A3 transporters in renal handling and identify additional transporters [4].
- **Clinical Correlation:** Validate the utility of **N-Lactoyl-Leucine** as a clinical biomarker for predicting individual responses to exercise or other physiological stressors [5].

## References

1. N-lactoyl-Leucine [zfin.org]
2. Metabolomics Workbench : Databases : RefMet [workbench.sdsc.edu]
3. Lactoyl leucine and isoleucine are bioavailable alternatives ... [pmc.ncbi.nlm.nih.gov]
4. N-Lactoyl Amino Acids: Emerging Biomarkers in Metabolism ... [pmc.ncbi.nlm.nih.gov]
5. N-Lactoyl amino acids as metabolic biomarkers differentiating ... [pmc.ncbi.nlm.nih.gov]

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